

Application Notes and Protocols: 3-(Benzylxy)cyclobutanecarboxylic Acid as a Versatile Chemical Intermediate

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name:	3-(Benzylxy)cyclobutanecarboxylic acid
Cat. No.:	B2993861

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Introduction: The Strategic Value of the Cyclobutane Scaffold

In the landscape of modern drug discovery, the pursuit of novel chemical matter with favorable physicochemical and pharmacological properties is paramount. Small, rigid scaffolds are of particular interest as they can effectively orient substituents into defined regions of three-dimensional space, thereby enhancing interactions with biological targets. **3-(Benzylxy)cyclobutanecarboxylic acid** emerges as a strategically valuable building block, offering a unique combination of a conformationally restricted cyclobutane core, a versatile carboxylic acid handle for derivatization, and a stable, yet readily cleavable, benzyl protecting group.

This guide provides an in-depth exploration of **3-(benzylxy)cyclobutanecarboxylic acid** as a key intermediate for researchers in medicinal chemistry and organic synthesis. We will delve into its properties, synthesis, and core applications, providing detailed, field-tested protocols to facilitate its seamless integration into drug development workflows. The rationale behind experimental choices is emphasized to empower scientists with not just the "how," but the "why."

Physicochemical Properties and Data

A thorough understanding of a chemical intermediate's properties is the foundation of its effective use. The data below has been consolidated from various suppliers and safety data sheets.

Property	Value	Reference(s)
CAS Number	4958-02-5	[1] [2] [3]
Molecular Formula	C ₁₂ H ₁₄ O ₃	[1] [2] [3] [4]
Molecular Weight	206.24 g/mol	[1] [2] [3]
Physical Form	White to off-white solid	[5] [6]
Boiling Point	352.7 °C at 760 mmHg	[4] [7]
Flash Point	136.7 °C	[4]
Purity	Typically ≥95-98% (by HPLC/NMR)	[2] [5]
Storage	Store at room temperature in a dry, well-ventilated place.	[1] [7]

Safety, Handling, and Storage

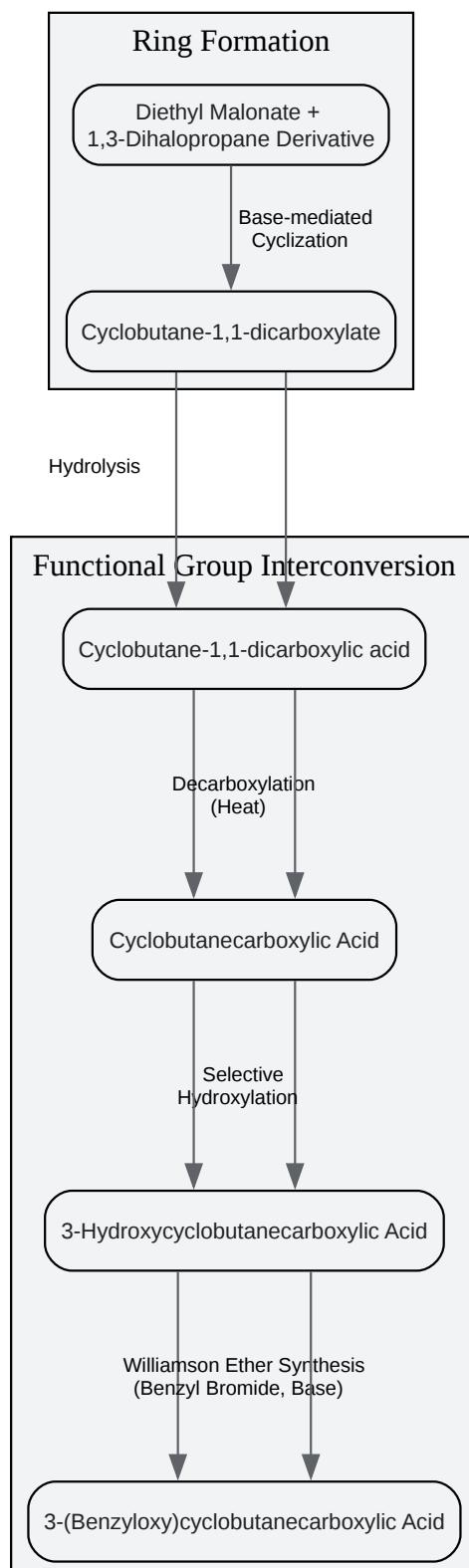
As with any chemical reagent, adherence to strict safety protocols is mandatory. **3-(Benzyl)oxycyclobutanecarboxylic acid** should be handled with care.

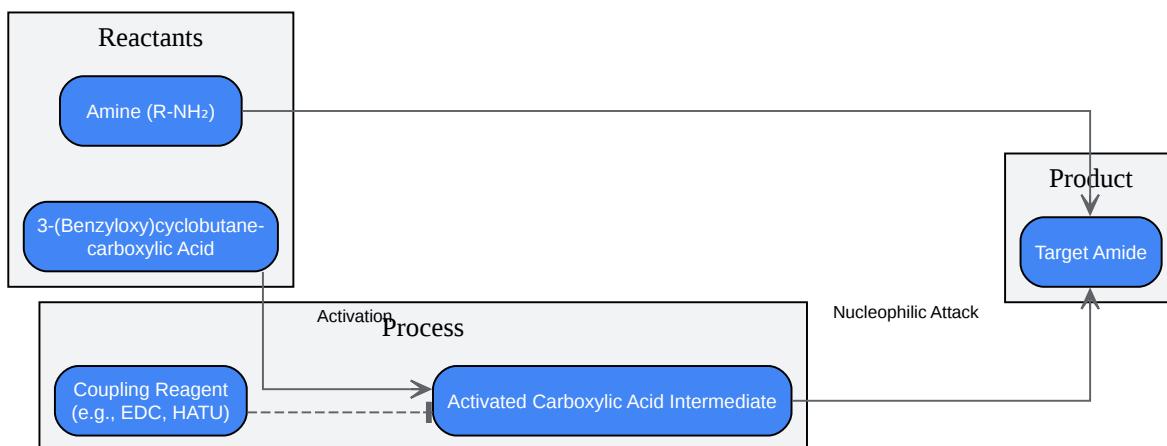
Hazard Category	Description & Precautions	Reference(s)
Health Hazards	May cause skin, eye, and respiratory irritation. Warning statements include H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation).	[8][9]
Handling	Avoid contact with skin, eyes, and clothing. Avoid formation of dust. Use only in a well-ventilated area, preferably within a chemical fume hood. Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.	[1][8]
Personal Protective Equipment (PPE)	Wear appropriate protective gloves (e.g., nitrile), safety glasses with side-shields or goggles, and a lab coat.	[8][9]
Storage	Keep container tightly closed in a dry and cool place.	[1]
Disposal	Dispose of contents/container to an approved waste disposal plant in accordance with local, state, and federal regulations.	[1][9]

Synthesis and Characterization

While commercially available, understanding the synthetic origin of **3-(benzyloxy)cyclobutanecarboxylic acid** provides insight into potential impurities and alternative derivatization strategies. The synthesis often involves the construction of the

cyclobutane ring followed by functional group manipulation. A plausible, high-level synthetic pathway is illustrated below, starting from precursors that can form the four-membered ring.





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